

A Spectroscopic Showdown: Unraveling the Isomers of 2,4,4-Trimethylpentanal

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Compound of Interest

Compound Name: 2,4,4-Trimethylpentanal

Cat. No.: B103174

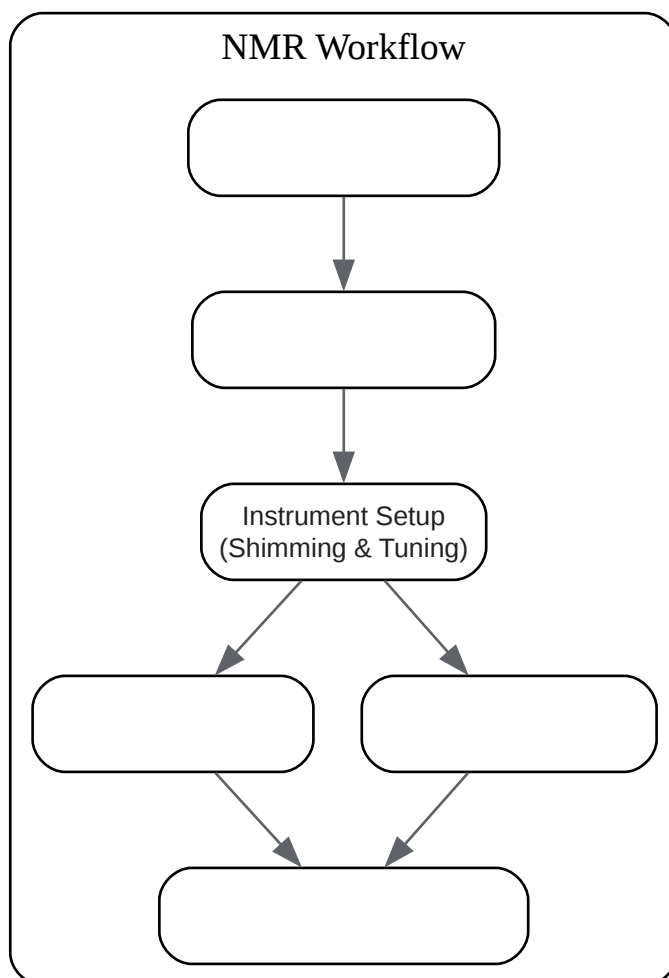
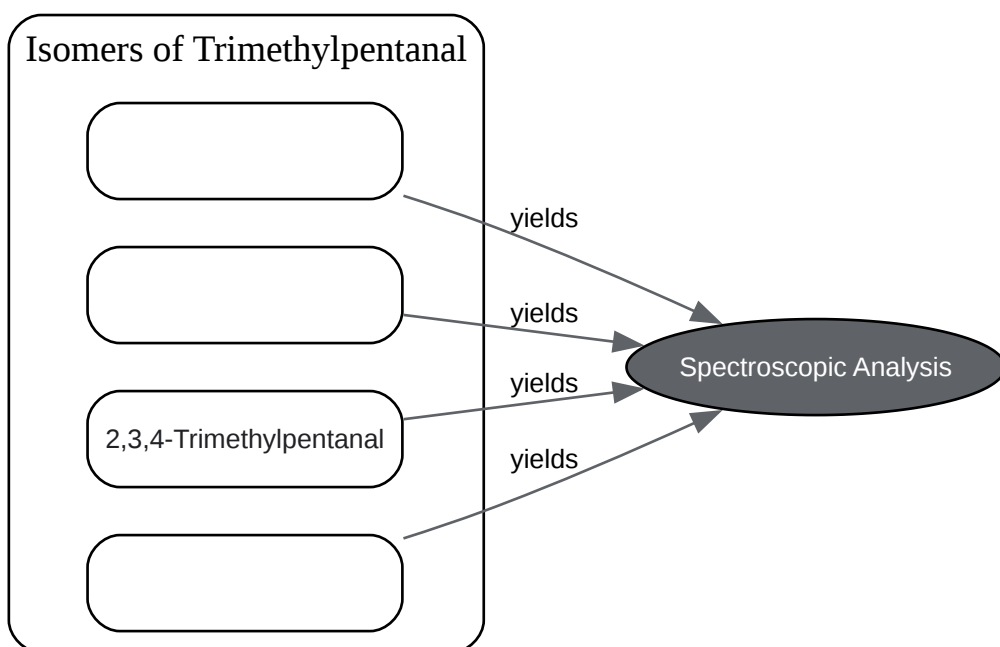
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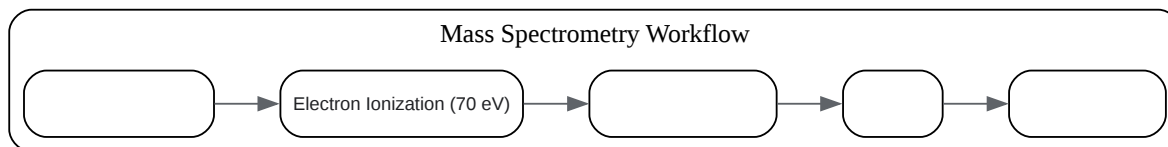
A detailed comparative analysis of the spectroscopic signatures of **2,4,4-Trimethylpentanal** and its structural isomers, providing researchers with essential data for identification and characterization.

In the intricate world of chemical analysis, the ability to distinguish between closely related structural isomers is paramount. This guide offers a comprehensive spectroscopic comparison of **2,4,4-trimethylpentanal** and its key isomers: 2,2,4-trimethylpentanal, 2,3,4-trimethylpentanal, and 3,4,4-trimethylpentanal. By examining their unique fingerprints across Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS), this document serves as a valuable resource for researchers, scientists, and professionals in drug development.

Structural Isomers Under Investigation

The subtle shifts in the placement of methyl groups among the isomers of trimethylpentanal lead to distinct electronic environments for each nucleus and bond. These differences are the basis for their unique spectroscopic profiles.





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